

Safeguarding Your Research: Proper Disposal Procedures for SBI-553

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Compound of Interest

Compound Name: SBI-553

Cat. No.: B15607762

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **SBI-553**, a potent and selective β -arrestin-biased positive allosteric modulator of the neurotensin receptor 1 (NTSR1). Adherence to these procedures is critical for protecting personnel and the environment.

Immediate Safety and Handling Precautions

Before handling **SBI-553**, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier. As a research chemical, the full toxicological properties may not be fully known. Therefore, it should be treated as a hazardous substance.

Key Safety Measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Avoid Inhalation and Contact:** Do not ingest, inhale, or allow the compound to come into contact with skin or eyes. Handle in a well-ventilated area, preferably a fume hood.

- **Thorough Washing:** Wash hands and any exposed skin thoroughly after handling.

Step-by-Step Disposal Protocol

Disposal of **SBI-553** and its containers must be conducted in accordance with all applicable federal, state, and local regulations. Do not dispose of **SBI-553** with household garbage or allow it to enter the sewage system.

- **Waste Identification and Segregation:**
 - Treat all **SBI-553** waste, including unused product, contaminated labware (e.g., pipette tips, vials), and cleaning materials, as hazardous chemical waste.
 - Segregate **SBI-553** waste from other laboratory waste streams to avoid cross-contamination and ensure proper disposal.
- **Container Management:**
 - Use designated, clearly labeled, and leak-proof containers for **SBI-553** waste.
 - Ensure the container is compatible with the chemical properties of **SBI-553**.
 - Keep the waste container securely closed when not in use.
- **Disposal of Unused SBI-553:**
 - Unused or expired **SBI-553** should be disposed of as hazardous waste. Do not attempt to neutralize or discard it down the drain.
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company for guidance on proper disposal procedures.
- **Decontamination of Labware:**
 - Thoroughly decontaminate all labware that has come into contact with **SBI-553**.
 - Rinse glassware and equipment with an appropriate solvent (refer to the SDS for solubility information) and collect the rinsate as hazardous waste.

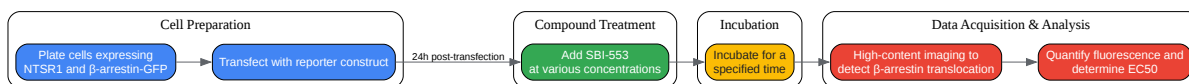
- Spill Cleanup:
 - In the event of a spill, evacuate the area and ensure proper ventilation.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a designated hazardous waste container.
 - Clean the spill area with a suitable solvent and decontaminate.

SBI-553: Key Data and Properties

Property	Data
Chemical Name	2-[[2-(1-fluorocyclopropyl)-4-[4-(2-methoxyphenyl)-1-piperidinyl]-6-quinazolinyl]methylamino]-ethanol
Molecular Formula	C ₂₆ H ₃₁ N ₄ O ₂
Molecular Weight	450.6 g/mol
Appearance	Solid
Solubility	Soluble in DMSO and DMF.[1]
Mechanism of Action	SBI-553 is a β -arrestin-biased positive allosteric modulator of the neurotensin receptor 1 (NTSR1).[1] It selectively activates β -arrestin signaling pathways without significantly engaging G-protein-mediated signaling.[2][3] This biased agonism is being explored for its therapeutic potential in attenuating addictive behaviors.[1][2][3][4]

Experimental Workflow: β -Arrestin Recruitment Assay

The following diagram illustrates a typical experimental workflow to assess the β -arrestin recruitment activity of **SBI-553**.

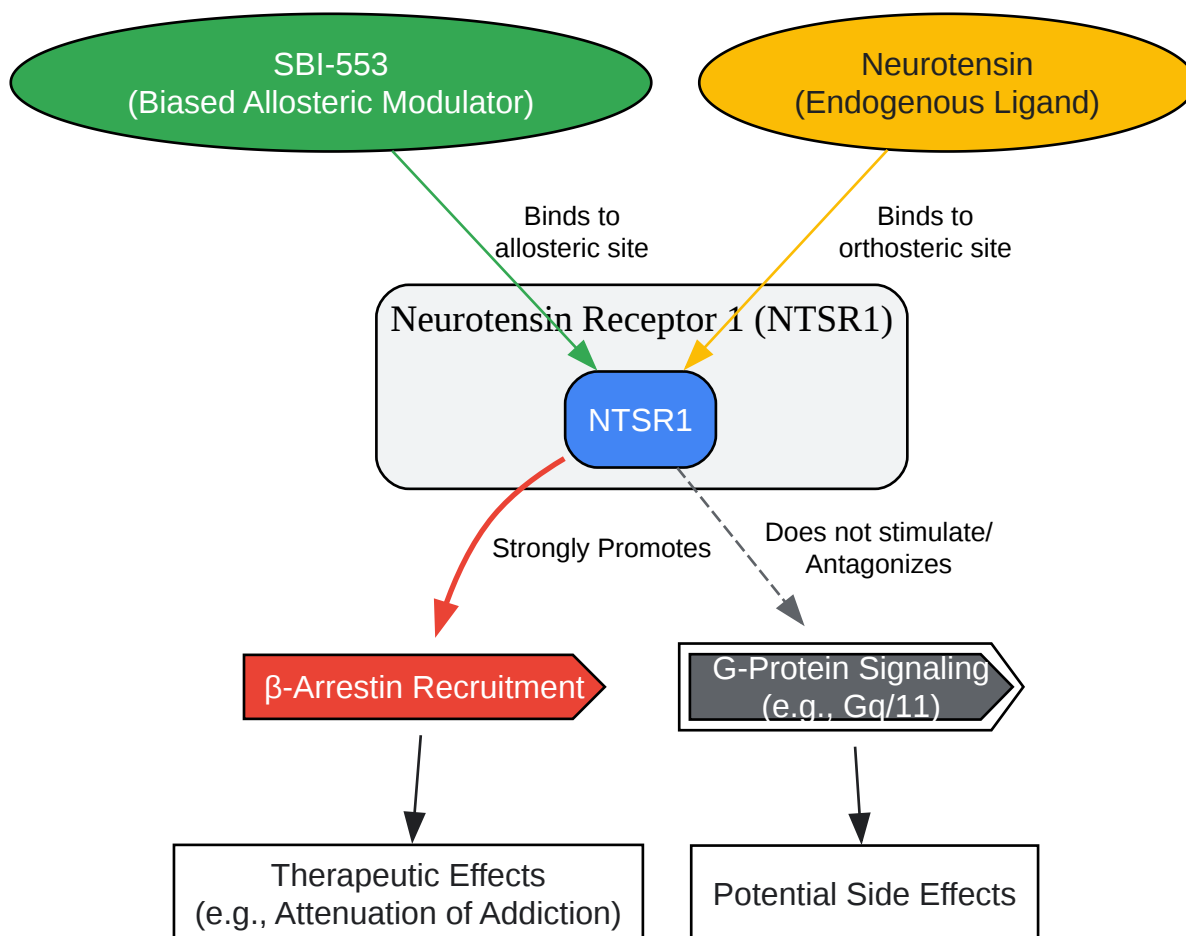


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Caption: Workflow for β -arrestin recruitment assay.

Signaling Pathway of SBI-553 at NTSR1

The following diagram illustrates the biased signaling mechanism of **SBI-553** at the neurotensin receptor 1.



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Caption: Biased signaling of **SBI-553** at NTSR1.

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